

Technical Support Center: FKM Optimization (Diak No. 3 System)

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Compound of Interest

Compound Name: *N,N'*-Dicinnamylidene-1,6-hexanediamine

Cat. No.: B7822105

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Subject: Optimizing Compression Set in Fluoroelastomers (FKM) using Diak No. 3 Ticket ID: FKM-OPT-D3-001 Assigned Specialist: Senior Application Scientist, Polymer Physics Division

Executive Summary

You are currently utilizing Diak No. 3 (

-Dicinnamylidene-1,6-hexanediamine), a blocked diamine curative. While this system offers superior scorch safety compared to Diak No. 1 (Hexamethylenediamine carbamate), it historically struggles to match the low compression set (CS) of Bisphenol AF cure systems.

However, for applications in pharmaceutical processing (e.g., steam-in-place seals, bioreactor gaskets) where specific chemical resistance or legacy specification compliance is required, Diak No. 3 remains relevant. Optimizing compression set in this system relies entirely on driving the dehydrofluorination reaction to completion and stabilizing the crosslink network through a rigorous post-cure cycle.

Part 1: The Mechanism (Why Your CS is High)

To fix the problem, you must understand the molecular behavior. Unlike peroxide cures (radical) or bisphenol cures (nucleophilic substitution with high bond energy), diamine cures form crosslinks that are susceptible to nucleophilic attack if not fully stabilized.

The Curing Pathway

- **Unblocking:** At molding temperatures ($>160^{\circ}\text{C}$), Diak No. 3 decomposes to release the active diamine.
- **Dehydrofluorination:** The base (MgO) extracts HF from the polymer backbone, creating double bonds.
- **Crosslinking:** The diamine bridges these double bonds.
- **The CS Killer:** Water and HF byproducts. If these are trapped in the matrix, they attack the crosslinks under compression, leading to permanent deformation (high CS).



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Figure 1: The critical pathway from blocked curative to stabilized network. Note that the "Post Cure" step is the primary filter for Compression Set performance.

Part 2: Optimization Protocol

Do not deviate from these parameters if Compression Set is your primary KPI.

A. Formulation Controls

The ratio of acid acceptor (MgO) to curative is the chemical engine of your cure.

Component	Function	Recommendation for Low CS
Polymer	Base Matrix	High Viscosity (e.g., Viton A-HV type).[1] Higher molecular weight polymers generally yield better physicals and CS than low-viscosity aids.
Diak No. 3	Curative	3.0 phr.[2] Lower levels (1-2 phr) improve elongation but destroy CS. You need high crosslink density.
MgO	Acid Acceptor	10-15 phr High Activity MgO (e.g., Maglite D). You need excess capacity to scavenge HF. Low activity MgO will result in spongy parts and high CS.
Filler	Reinforcement	MT Black (N990) @ 30 phr.[3] Avoid reinforcing blacks (N330) or silica, as they increase viscosity and heat buildup, negatively impacting CS.
Process Aid	Flow	VPA No. 3. Avoid VPA No. 2, which is known to degrade high-temperature compression set [1].[4]

B. The "Golden" Cure Cycle

The press cure only sets the shape. The post-cure sets the property.

- Press Cure: 15-20 minutes @ 177°C (350°F).
- Post Cure (MANDATORY):

- Ramp: Ambient to 232°C (450°F) over 2 hours.
- Dwell: 24 hours @ 232°C (450°F).
- Airflow: High air exchange rate. You are removing water and cinnamaldehyde byproducts. If the oven is stagnant, the CS will be poor.

Part 3: Troubleshooting Guide (Q&A)

Q1: I am seeing Compression Set values of 40-50% despite using the formulation above. What is wrong?

A: This is almost exclusively a Post-Cure Airflow or Temperature issue.

- Diagnosis: If your oven is overloaded or has poor circulation, the reaction byproducts (water/volatiles) are not leaving the rubber. They remain trapped, plasticizing the matrix and reversing the cure at high temps.
- Fix: Ensure parts are not stacked. Verify oven temperature is actually reaching 232°C (thermocouple check). Increase air exchange.

Q2: We are experiencing "Scorch" (premature curing) in the mold, leading to flow lines and poor sealing surfaces.

A: Diak No. 3 is temperature sensitive.[\[5\]](#)

- Mechanism: While "blocked," it begins unblocking as low as 120°C. If your barrel or screw temperature is too high during injection/milling, you are consuming the curative before it fills the cavity.
- Fix: Keep processing temperatures below 100°C. If milling, use water cooling. If injection molding, reduce barrel temp and rely on shear heat only at the gate.

Q3: Can I use Calcium Hydroxide (Ca(OH)₂) instead of MgO?

A: For Diak systems, MgO is preferred for Compression Set.

- Reasoning: $\text{Ca}(\text{OH})_2$ is a stronger base and drives the cure faster (higher crosslink density potential), but it often leads to "snappier" cures with lower elongation and slightly worse heat aging. A blend (e.g., 6 phr $\text{Ca}(\text{OH})_2$ + 3 phr MgO) is common for Bisphenol cures, but for Diak No. 3, high-activity MgO provides the best balance of acid scavenging and network stability [2].

Q4: My application is for a pharmaceutical extraction line. Are there leachables with Diak No. 3?

A: Yes.

- Risk: Diak No. 3 releases cinnamaldehyde upon decomposition. While the post-cure removes the vast majority, trace amounts may remain.
- Alternative: If extractables are a critical failure mode (e.g., HPLC interference), you should validate the material against USP Class VI or switch to a Bisphenol-cured FKM or a Peroxide-cured FKM (cleanest), provided they meet your chemical resistance needs.

Part 4: Diagnostic Logic Flow

Use this decision tree to isolate your Compression Set failure.



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Figure 2: Troubleshooting logic for FKM Compression Set failures.

References

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